

Application Notes and Protocols for C.I. Solvent Blue 3 in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Solvent Blue 3

Cat. No.: B1629615

[Get Quote](#)

Document ID: ANP-SB3-202511 Revision: 1.0 Prepared for: Researchers, scientists, and drug development professionals.

Introduction

C.I. Solvent Blue 3, also known as Sudan Blue II or Solvent Blue 35, is a lipophilic, oil-soluble anthraquinone dye. Its strong blue coloration and solubility in non-polar solvents make it a valuable tool for specific marking and coding applications within research and pharmaceutical development. Unlike water-soluble dyes, Solvent Blue 3 is insoluble in aqueous environments, allowing it to selectively stain and mark lipids, oils, fats, and non-polar polymer-based formulations. This property is particularly useful for visualizing lipid droplets in cells, coding different batches of non-aqueous formulations, and marking materials in a manner that resists aqueous washing.

These application notes provide detailed protocols for two key uses: the histochemical staining of intracellular lipids and the coding of non-aqueous pharmaceutical formulations.

Physicochemical and Spectral Data

Proper application of **C.I. Solvent Blue 3** requires an understanding of its physical and chemical properties. The data below has been compiled from various sources to guide its use.

Property	Value	Reference
C.I. Name	Solvent Blue 3 / Solvent Blue 35	[1]
Synonyms	Sudan Blue II, Oil Blue 35	[1]
CAS Number	17354-14-2	[1]
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₂	[1]
Molecular Weight	350.45 g/mol	[1]
Appearance	Dark blue powder or crystals	
Melting Point	120-122 °C	
Absorption Maxima (λ _{max})	604 nm and 652 nm (in Chloroform)	[1][2][3]
Extinction Coefficient (ε)	≥16,000 at 648-652 nm (in Chloroform)	

Solubility Characteristics

C.I. Solvent Blue 3 is defined by its solubility in organic solvents and insolubility in water. This differential solubility is the basis for its application in lipid staining and non-polar material marking.

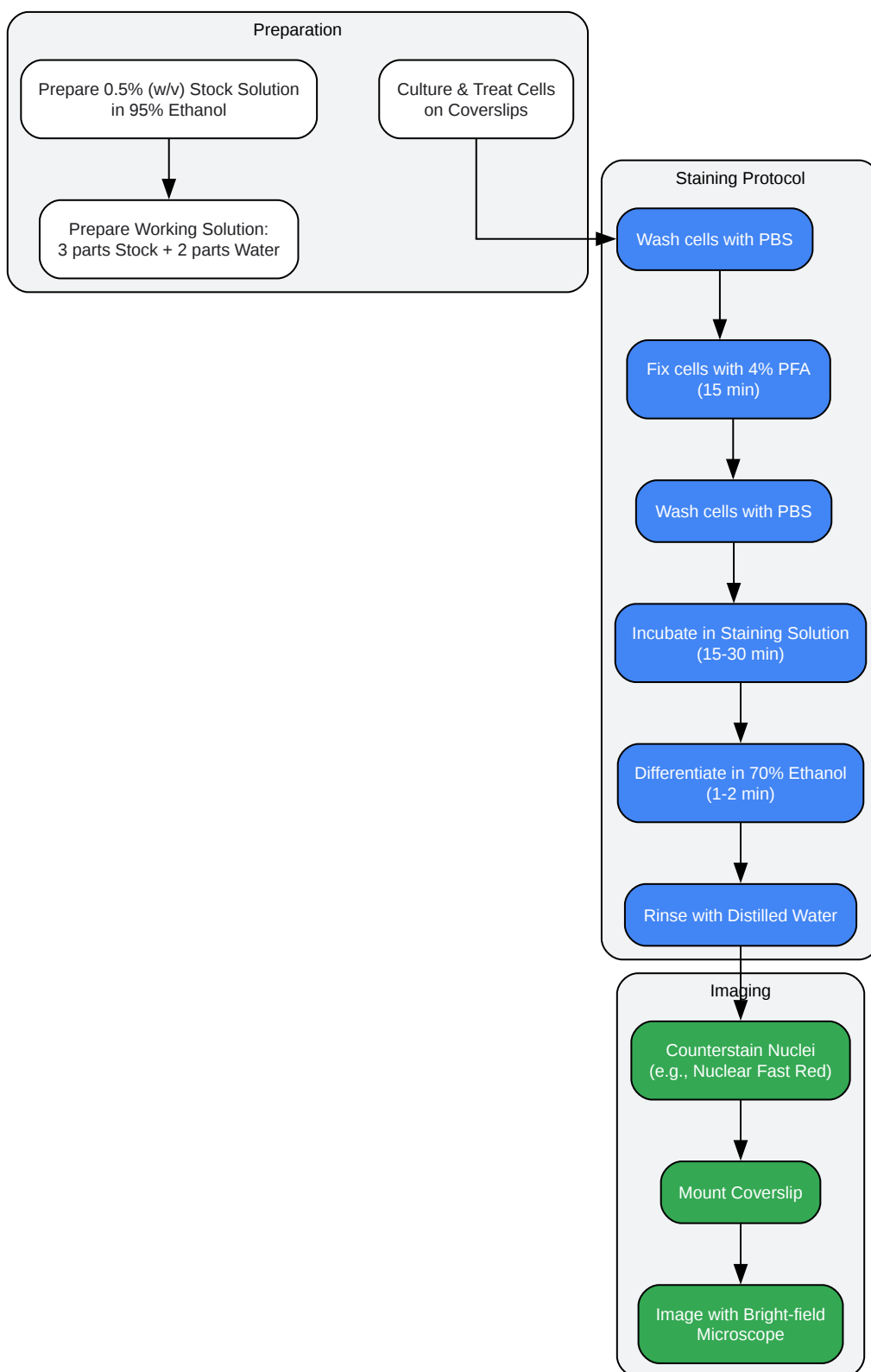
Solvent	Solubility	Notes
Water	Insoluble / Immiscible	[4]
Ethanol	Soluble	[3]
Chloroform	4 mg/mL (4 g/L)	
DMSO	50 mg/mL (50 g/L)	
Xylene	Soluble	[3]
Benzyl Alcohol	Soluble	[3]
Fats & Oils	Soluble	[3]
Waxes & Greases	Soluble	
Propylene Glycol	Soluble (with heating)	Basis for staining solutions[5]

Application 1: Staining of Intracellular Lipid Droplets

Principle

This protocol uses **C.I. Solvent Blue 3** to stain neutral lipids, such as triglycerides and cholesterol esters, stored within intracellular lipid droplets. The dye is more soluble in the lipids than in the solvent it is applied in (e.g., 70% ethanol or propylene glycol). During the staining process, the dye partitions from the less-soluble staining solvent into the highly-soluble lipid droplets, selectively coloring them an intense blue. This method is adapted from established protocols for similar lysochrome dyes like Sudan Black B.[5][6]

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for staining intracellular lipid droplets with **C.I. Solvent Blue 3**.

Detailed Experimental Protocol

4.3.1 Materials & Reagents

- **C.I. Solvent Blue 3** (CAS 17354-14-2)
- 95% Ethanol
- Distilled Water
- Phosphate-Buffered Saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- 70% Ethanol
- Nuclear counterstain (e.g., Nuclear Fast Red)
- Aqueous mounting medium (e.g., Glycerin Jelly)
- Microscope slides and coverslips

4.3.2 Preparation of Staining Solutions

- **Stock Solution (0.5% w/v):** Dissolve 0.5 g of **C.I. Solvent Blue 3** powder in 100 mL of 95% ethanol. Stir on a magnetic stirrer for 1-2 hours. Filter the solution through a Whatman No. 2 filter paper to remove any undissolved particles. This stock solution is stable for months when stored in a tightly sealed bottle at room temperature.
- **Working Solution:** Just before use, prepare the working solution by mixing 3 parts of the stock solution with 2 parts of distilled water (e.g., 6 mL stock + 4 mL water). Let the solution stand for 10-15 minutes, then filter it through a 0.2 µm syringe filter to remove any dye precipitate that may have formed. The working solution should be used within a few hours.

4.3.3 Staining Procedure

- **Cell Culture:** Grow cells on sterile glass coverslips in a petri dish or multi-well plate to the desired confluency. Apply experimental treatments as required.

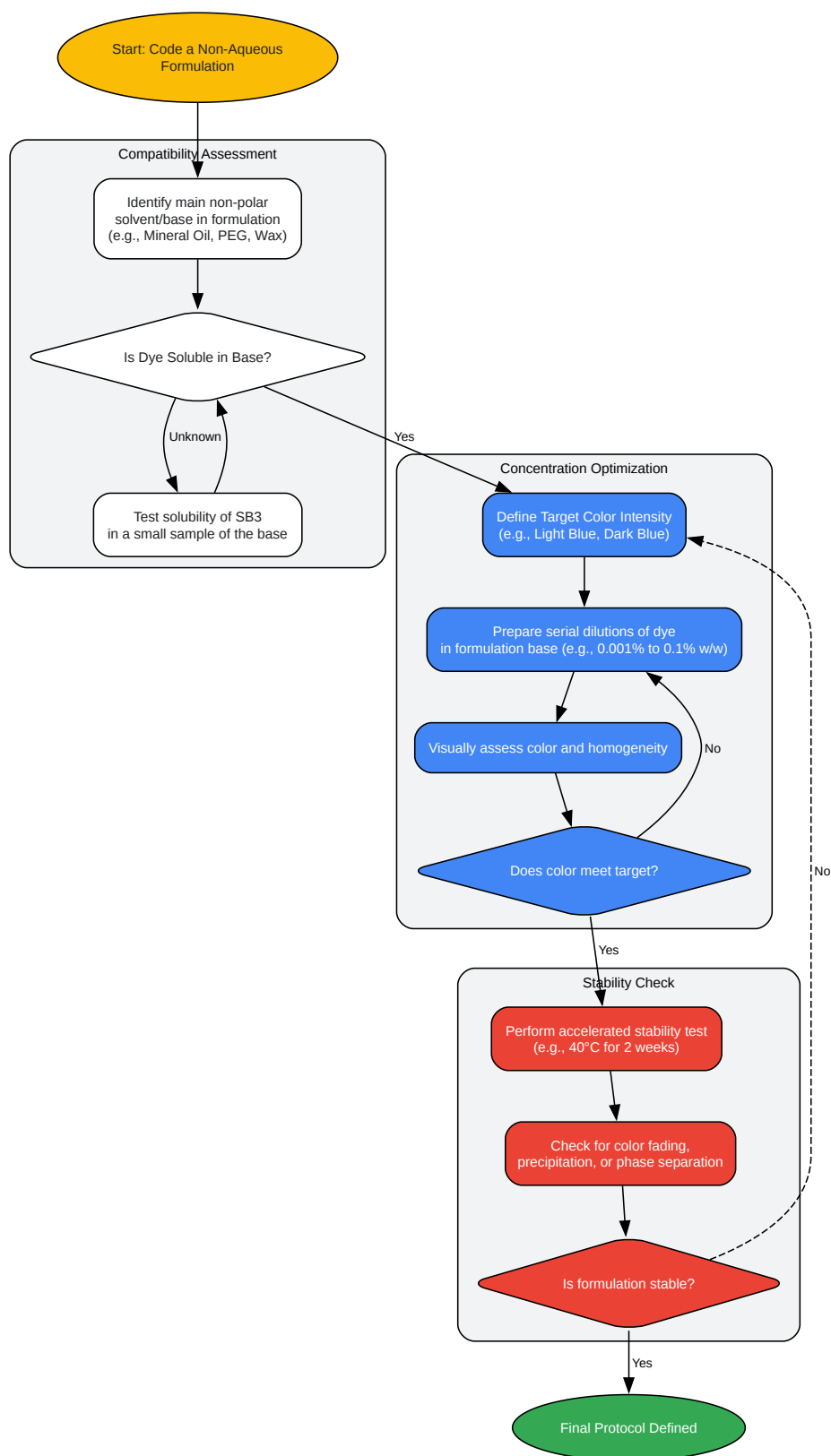
- Wash: Gently aspirate the culture medium and wash the cells twice with PBS.
- Fixation: Fix the cells by incubating them with 4% PFA for 15 minutes at room temperature.
- Wash: Aspirate the PFA and wash the cells twice with PBS to remove residual fixative.
- Staining: Add the freshly filtered **C.I. Solvent Blue 3** working solution to the coverslips, ensuring the cells are fully covered. Incubate for 15-30 minutes at room temperature.
- Differentiation: Remove the staining solution and briefly dip the coverslips in 70% ethanol for 1-2 minutes. This step removes excess background staining. Monitor this step visually to prevent over-decolorization.
- Rinse: Gently rinse the coverslips with distilled water to stop the differentiation process.
- Counterstaining (Optional): To visualize nuclei, incubate with a counterstain like Nuclear Fast Red for 3-5 minutes, followed by a brief wash in tap water.
- Mounting: Mount the coverslips onto microscope slides using an aqueous mounting medium.
- Visualization: Image the slides using a standard bright-field light microscope. Lipid droplets will appear as distinct blue-to-dark-blue structures within the cytoplasm.

Application 2: Coding of Non-Aqueous Formulations

Principle

Solvent dyes are ideal for coloring non-polar materials like hydrocarbon-based fuels, waxes, and plastics.^[7] This principle can be extended to the coding of non-aqueous pharmaceutical formulations, such as ointments, creams, or lipid-based drug delivery systems, for identification, quality control, or branding purposes. The dye dissolves directly into the lipid or oil phase of the formulation, providing a stable, integral color that does not leach into aqueous environments.

Logical Workflow for Solvent & Dye Concentration Selection



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. researchgate.net [researchgate.net]
- 3. Sudan Blue II (C. I. 61554), 25 g, CAS No. 17354-14-2 | Dyes | Indicators and Dyes | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - International [carlroth.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. microbenotes.com [microbenotes.com]
- 6. Evaluation of intracellular lipids by standardized staining with a Sudan black B fraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. US8529639B2 - Liquid dye formulations in non-petroleum based solvent systems - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes and Protocols for C.I. Solvent Blue 3 in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1629615#c-i-solvent-blue-3-for-marking-and-coding-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com